

Essential Safety and Operational Guide for Handling CCT020312

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Compound of Interest

Compound Name: CCT020312

Cat. No.: B15607956

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This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for the handling of **CCT020312** in a laboratory setting. The following information is intended for researchers, scientists, and professionals in drug development to ensure safe and effective use of this compound.

Personal Protective Equipment (PPE)

When handling **CCT020312**, which is a selective EIF2AK3/PERK activator, adherence to standard laboratory safety protocols is crucial. The following table summarizes the recommended personal protective equipment.

PPE Category	Item	Specifications
Hand Protection	Gloves	Chemically resistant, disposable gloves (e.g., nitrile).
Eye Protection	Safety Glasses or Goggles	ANSI Z87.1 certified safety glasses with side shields or chemical splash goggles.
Body Protection	Laboratory Coat	Standard, long-sleeved laboratory coat.
Respiratory Protection	Not generally required	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator may be necessary.

Handling and Storage

Handling: **CCT020312** is typically supplied as a solid, often a yellow-white powder.^[1] Standard handling procedures should be followed to minimize exposure. Avoid inhalation of dust and direct contact with skin and eyes. All handling of the solid form should be conducted in a well-ventilated area or a chemical fume hood to prevent dust dispersion.

Storage: Store **CCT020312** in a tightly sealed container in a cool, dry, and well-ventilated area. For long-term storage, it is recommended to keep the compound at -20°C.^{[1][2][3]}

Experimental Protocols: Preparation of Stock Solutions

CCT020312 is soluble in dimethyl sulfoxide (DMSO).^{[1][3][4]} To prepare a stock solution, dissolve the compound in DMSO to the desired concentration. For example, a 50 mg/mL solution can be prepared in DMSO.^{[1][3]} After reconstitution, it is advisable to aliquot the solution and store it at -20°C.^{[1][2][3]} Stock solutions are generally stable for up to 3 months when stored under these conditions.^[2]

Disposal Plan

Dispose of **CCT020312** and any contaminated materials in accordance with local, state, and federal regulations for chemical waste. Unused product and its container must be disposed of as hazardous waste. Do not allow the chemical to enter drains or waterways.

Workflow for Handling CCT020312

The following diagram outlines the standard workflow for safely handling **CCT020312** in a laboratory setting.

Safe handling workflow for **CCT020312**.

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References

- 1. CCT020312 $\geq 98\%$ (HPLC), solid, EIF2AK3 activator, Calbiochem[®] | Sigma-Aldrich [sigmaaldrich.com]
- 2. merckmillipore.com [merckmillipore.com]
- 3. CCT020312 $\geq 98\%$ (HPLC), solid, EIF2AK3 activator, Calbiochem[®] | Sigma-Aldrich [sigmaaldrich.com]
- 4. selleckchem.com [selleckchem.com]
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